

Application Note: Determination of Methyl Tertiary-Butyl Ether (MTBE) Purity by Gas Chromatography

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Compound of Interest

Compound Name: *tert-Butyl methyl ether*

Cat. No.: B046794

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Introduction

Methyl Tertiary-Butyl Ether (MTBE) is a chemical compound primarily used as a fuel additive for gasoline to increase octane levels and reduce engine knocking. The purity of MTBE is crucial as impurities can negatively impact its performance as a gasoline additive.[1][2][3] This application note provides a detailed analytical protocol for determining the purity of MTBE and quantifying common impurities using gas chromatography with a flame ionization detector (GC-FID). This method is based on the widely recognized ASTM D5441 standard test method.[1][3][4][5]

Principle

This method employs gas chromatography to separate MTBE from its potential impurities. A representative sample is injected into the gas chromatograph, where it is vaporized. An inert carrier gas, typically helium, transports the vaporized sample through a capillary column.[4] The components of the sample are separated based on their boiling points and interaction with the stationary phase of the column. As each component elutes from the column, it is detected by a flame ionization detector (FID), which generates a signal proportional to the amount of the component.[4][6] The purity of MTBE is then calculated by comparing the peak area of MTBE to the total peak area of all components in the chromatogram.

Apparatus and Reagents

- Gas Chromatograph (GC): Equipped with a flame ionization detector (FID) and a capillary column inlet system. The system should be capable of temperature programming.
- Capillary Column: A 100 m long, 0.25 mm internal diameter, 0.50 μm film thickness fused-silica open tubular column with a bonded methyl silicone stationary phase is recommended. Other columns with equivalent or better resolving power may also be used.^[4]
- Data Acquisition System: An electronic integrator or a computer-based chromatography data system for peak integration and analysis.
- Syringes: Appropriate for gas chromatography injections.
- Vials: With PTFE-lined septa for sample and standard handling.
- Carrier Gas: Helium (99.995% purity or higher).
- FID Gases: Hydrogen (99.995% purity or higher) and compressed air (hydrocarbon-free).
- MTBE Reference Standard: High purity (e.g., >99.5%).
- Impurity Standards: As needed for identification and quantification (e.g., methanol, tert-butanol, C4-C12 olefins).

Chromatographic Conditions

The following table outlines the recommended chromatographic conditions for the analysis of MTBE purity.

Parameter	Value
Column	100 m x 0.25 mm ID, 0.50 μ m methyl silicone bonded phase
Oven Temperature Program	Initial: 50 °C (hold for 13 min) Ramp: 10 °C/min to 180 °C Final Hold: 7 min
Injector Temperature	200 °C
Detector Temperature	250 °C
Carrier Gas	Helium
Carrier Gas Flow Rate	~1-2 mL/min (or constant pressure to achieve a linear velocity of ~23 cm/sec at 50°C)
Split Ratio	200:1
Injection Volume	0.2 μ L
FID Hydrogen Flow	30 mL/min
FID Air Flow	358 mL/min
FID Makeup Gas (N2)	24 mL/min

Note: These conditions are a guideline and may need to be optimized for your specific instrument and column.

Experimental Protocol

Instrument Setup and Equilibration

- Install the capillary column in the gas chromatograph.
- Set the injector, detector, and oven temperatures as specified in the chromatographic conditions table.
- Establish the carrier and detector gas flows.
- Allow the system to equilibrate until a stable baseline is achieved.

Standard Preparation (for impurity identification)

- Prepare a stock solution containing known concentrations of potential impurities in a suitable solvent.
- Further dilute the stock solution to create working standards at concentrations relevant to the expected impurity levels in the MTBE samples.

Sample Preparation

- Ensure the MTBE sample is homogeneous by gentle mixing.
- If necessary, filter the sample to remove any particulate matter.
- Transfer an aliquot of the sample into a GC vial.

Injection and Data Acquisition

- Inject the prepared standard(s) into the GC to determine the retention times of the impurities.
- Inject the MTBE sample into the GC.
- Start the data acquisition at the time of injection and record the chromatogram for the full duration of the analysis.

Data Presentation

The quantitative data from the chromatographic analysis should be summarized in a table for clear comparison.

Component Name	Retention Time (min)	Peak Area	Concentration (Area %)
Impurity 1	tR1	A1	C1
Impurity 2	tR2	A2	C2
MTBE	tR(MTBE)	A(MTBE)	C(MTBE)
...
Total	ΣA_i	100%	

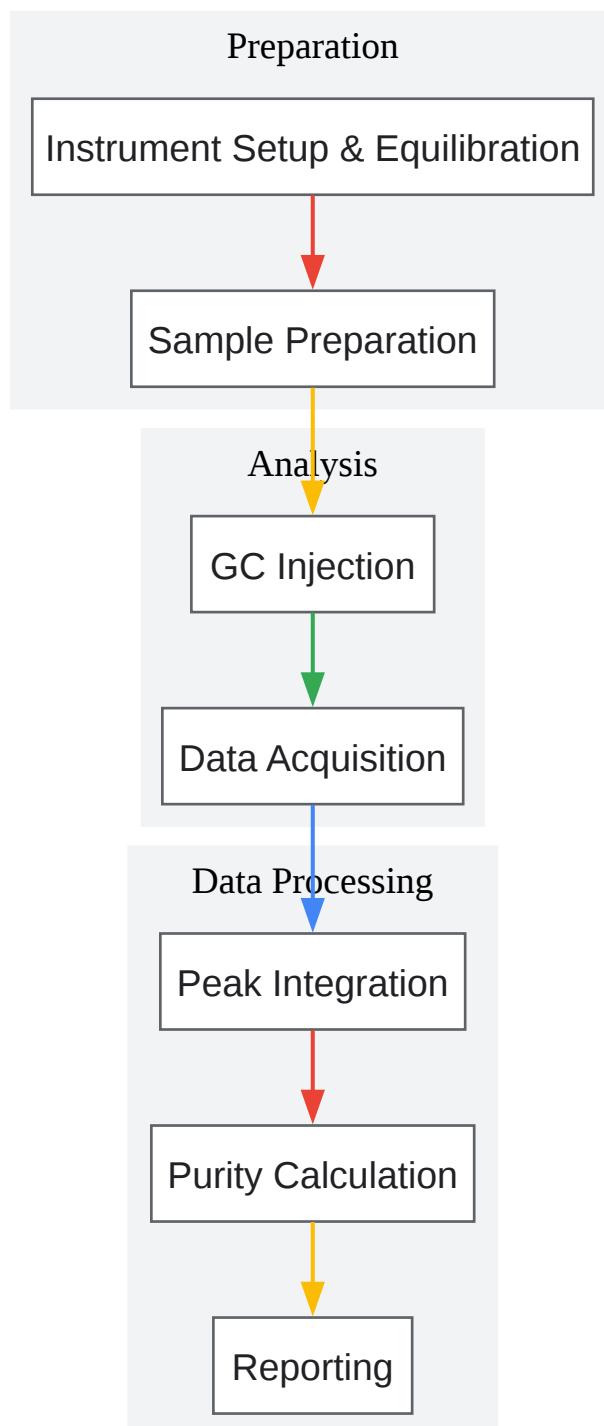
Calculation of Purity

The purity of MTBE is calculated using the area percent method.

$$\text{Purity of MTBE (\%)} = (\text{Peak Area of MTBE} / \text{Total Peak Area of all components}) \times 100$$

Note: This method does not determine the water content, which must be measured by a separate procedure if required.[\[1\]](#)[\[2\]](#)[\[4\]](#) The results can then be normalized to account for the water content.

Experimental Workflow

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Caption: Workflow for MTBE purity analysis by GC.

Conclusion

This application note provides a robust and reliable method for determining the purity of MTBE using gas chromatography. The detailed protocol, based on established standards, ensures accurate and reproducible results, which are essential for quality control and regulatory compliance in research, development, and industrial applications.

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